

An In-depth Technical Guide to Trimethylammonium chloride- $^{13}\text{C}3$

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Trimethylammonium chloride- $^{13}\text{C}3$

Cat. No.: B569307

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed overview of the molecular weight and composition of **Trimethylammonium chloride- $^{13}\text{C}3$** , a stable isotope-labeled compound crucial for various research applications, including its use as an internal standard in quantitative analyses by NMR, GC-MS, or LC-MS.

Understanding Isotopic Labeling

Trimethylammonium chloride- $^{13}\text{C}3$ is a form of trimethylammonium chloride where the three carbon atoms have been replaced with the stable isotope Carbon-13 (^{13}C). This isotopic enrichment is fundamental for its application in metabolic flux analysis and as a tracer in drug development studies. It is critical to distinguish this compound from its deuterated counterpart, **Trimethylammonium chloride- $^{13}\text{C}3, \text{d}9$** , which contains both Carbon-13 and deuterium isotopes.

Molecular Weight and Chemical Formula

The accurate molecular weight is a cornerstone for all quantitative experiments. The molecular properties of **Trimethylammonium chloride- $^{13}\text{C}3$** are detailed below.

Property	Value	Source
Molecular Formula	$^{13}\text{C}_3\text{H}_{10}\text{ClN}$	LGC Standards[1]
Molecular Weight	98.55 g/mol	MedChemExpress, LGC Standards[1][2]
Accurate Mass	98.0602 Da	LGC Standards[1]
Unlabeled CAS Number	593-81-7	LGC Standards[1]
Labeled CAS Number	286013-00-1	MedChemExpress, LGC Standards[1][2]

It is important to note that a related but distinct compound, **Trimethylammonium chloride-13C3,d9**, has a higher molecular weight of 107.60 g/mol due to the additional presence of nine deuterium atoms.[3][4][5]

Molecular Composition and Structure

The structure of **Trimethylammonium chloride-13C3** consists of a central nitrogen atom bonded to three methyl groups, each containing a Carbon-13 isotope. This trimethylamine cation forms an ionic bond with a chloride anion.

Caption: Molecular structure of **Trimethylammonium chloride-13C3**.

Experimental Protocols and Further Data

The provided information from chemical suppliers does not include detailed experimental protocols or signaling pathways. For specific applications, researchers should consult peer-reviewed literature or the manufacturer's documentation for protocols related to the use of **Trimethylammonium chloride-13C3** as an internal standard or metabolic tracer. The primary application of this compound is as a reference standard in mass spectrometry-based analytical methods.

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- To cite this document: BenchChem. [An In-depth Technical Guide to Trimethylammonium chloride-13C3]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b569307#trimethylammonium-chloride-13c3-molecular-weight]

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